

An In-depth Technical Guide to Methyl Pamplemousse: Chemical Structure, Properties, and Applications

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Compound of Interest

Compound Name: 6,6-Dimethoxy-2,5,5-trimethylhex-2-ene
CAS No.: 67674-46-8
Cat. No.: B1294712

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Introduction

Methyl Pamplemousse®, a synthetic fragrance ingredient, is a cornerstone in the creation of vibrant and enduring citrus accords, particularly those reminiscent of grapefruit.^{[1][2][3]} Commercially known under trade names such as Amarocit® (Symrise) and Methyl Pamplemousse® (Givaudan), this acetal has carved a significant niche in the perfumer's palette due to its remarkable stability and its ability to impart a fresh, bitter, and zesty grapefruit peel character to a wide array of formulations.^{[1][4][5]} This technical guide provides a comprehensive overview of the chemical structure, IUPAC nomenclature, physicochemical properties, synthesis, and applications of Methyl Pamplemousse, offering field-proven insights for professionals in research and product development.

Chemical Structure and Nomenclature

Methyl Pamplémousse is a dimethyl acetal of an unsaturated aldehyde. Its chemical structure is characterized by a hexene backbone with methyl and gem-dimethyl substitutions, and a dimethoxy group at the terminal carbon.

Molecular Structure:

Caption: Chemical Structure of Methyl Pamplémousse.

The systematic IUPAC name for Methyl Pamplémousse is **6,6-dimethoxy-2,5,5-trimethylhex-2-ene**.^{[3][6][7]} However, due to the interchangeability in numbering the carbon chain, it is also referred to as 1,1-dimethoxy-2,2,5-trimethyl-4-hexene.^{[8][9]}

Other synonyms and identifiers include:

- Grapefruit Acetal^{[1][5]}
- Amarocit®^{[4][5]}
- Methyl Pomello^[10]
- Pomelocit^[10]
- CAS Number: 67674-46-8^{[1][11]}
- Molecular Formula: C₁₁H₂₂O₂^{[1][8]}
- Molecular Weight: 186.3 g/mol ^{[1][8]}

Physicochemical Properties

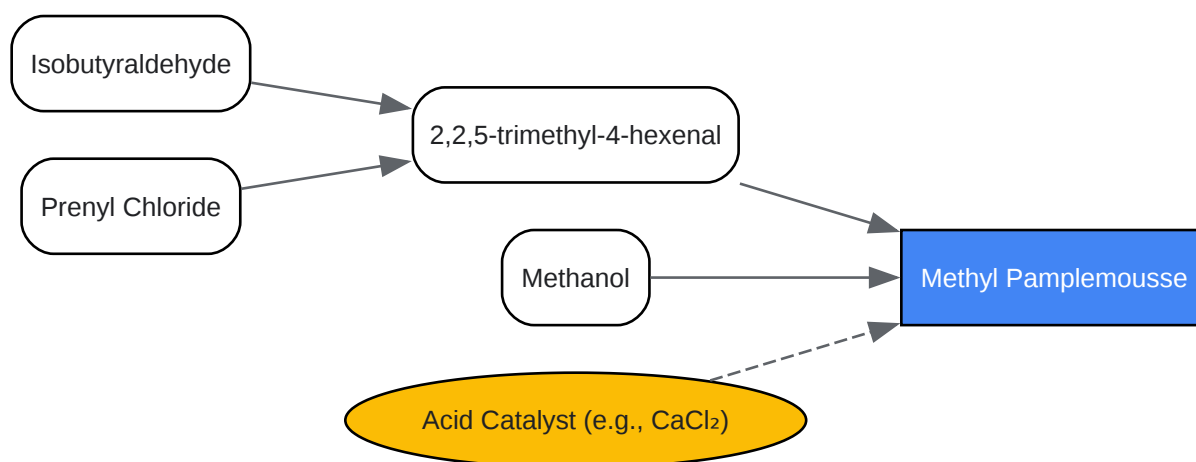
A summary of the key physicochemical properties of Methyl Pamplémousse is presented in the table below.

Property	Value	Source(s)
Appearance	Colorless to pale yellow liquid	[1][8]
Odor Profile	Fresh, citrus, grapefruit peel, with bitter, woody, and green nuances	[1][2][12]
Boiling Point	215 °C	[8]
Density	Approximately 0.877 g/cm ³	[13]
Flash Point	75 °C	[13]
Refractive Index @ 20°C	1.430 - 1.450	[12]
Log P	4.3	[8]
Stability	Good stability in various functional bases, particularly alkaline media like soaps. Poor stability in acidic cleaners and antiperspirants.	[4][12]

Synthesis of Methyl Pamplermousse

The industrial synthesis of Methyl Pamplermousse is primarily achieved through the acid-catalyzed acetalization of 2,2,5-trimethyl-4-hexenal with methanol.[1][13]

Synthesis Pathway



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Caption: Synthetic route to Methyl Pamplémousse.

Proposed Experimental Protocol

While specific industrial protocols are proprietary, a plausible laboratory-scale synthesis can be outlined based on established organic chemistry principles for acetalization.

Materials:

- 2,2,5-trimethyl-4-hexenal
- Methanol (anhydrous)
- Anhydrous Calcium Chloride (or another suitable acid catalyst like p-toluenesulfonic acid)
- Anhydrous sodium sulfate
- Diethyl ether (or other suitable extraction solvent)
- Saturated sodium bicarbonate solution
- Brine

Procedure:

- To a stirred solution of 2,2,5-trimethyl-4-hexenal in an excess of anhydrous methanol, add a catalytic amount of anhydrous calcium chloride.
- The reaction mixture is stirred at room temperature for several hours, and the progress is monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, the reaction is quenched by the addition of a saturated sodium bicarbonate solution.
- The aqueous layer is extracted with diethyl ether.

- The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and filtered.
- The solvent is removed under reduced pressure.
- The crude product is purified by vacuum distillation to yield pure Methyl Pamplémousse.

Causality of Experimental Choices:

- **Anhydrous Conditions:** The presence of water can shift the equilibrium of the acetalization reaction back towards the starting materials, hence the use of anhydrous methanol and drying agents is crucial for achieving a high yield.[\[14\]](#)
- **Acid Catalyst:** The acetalization reaction is acid-catalyzed. The acid protonates the carbonyl oxygen of the aldehyde, making the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by methanol.[\[14\]](#)
- **Excess Methanol:** Using an excess of methanol helps to drive the equilibrium towards the formation of the acetal product, in accordance with Le Châtelier's principle.[\[14\]](#)
- **Aqueous Workup:** The use of sodium bicarbonate solution neutralizes the acid catalyst, and the subsequent extractions and washing steps remove any remaining starting materials, by-products, and salts.
- **Vacuum Distillation:** Purification by vacuum distillation is suitable for high-boiling liquids like Methyl Pamplémousse, as it allows for distillation at a lower temperature, preventing thermal degradation of the product.

Spectroscopic Characterization

The structural elucidation and purity assessment of Methyl Pamplémousse are typically performed using a combination of spectroscopic techniques.

Expected Spectroscopic Data:

- **^1H NMR (Proton Nuclear Magnetic Resonance):** The ^1H NMR spectrum is expected to show characteristic signals for the various proton environments in the molecule. Key signals would

include singlets for the gem-dimethyl protons and the methoxy protons, as well as signals for the vinylic and aliphatic protons, with their respective chemical shifts and coupling patterns.

- ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance): The ¹³C NMR spectrum would display distinct peaks for each unique carbon atom in the structure, including the acetal carbon, the olefinic carbons, and the various aliphatic and methoxy carbons.
- Mass Spectrometry (MS): Electron impact mass spectrometry would likely show a molecular ion peak corresponding to the molecular weight of Methyl Pamplémousse (m/z 186). The fragmentation pattern would be characteristic of acetals, with common losses of methoxy groups and cleavage of the carbon chain.^[1]
- Infrared (IR) Spectroscopy: The IR spectrum would exhibit characteristic absorption bands for C-H stretching and bending vibrations, C=C stretching of the alkene, and strong C-O stretching vibrations associated with the acetal group. The absence of a strong C=O stretching band would confirm the conversion of the starting aldehyde.

Applications in Fragrance and Consumer Products

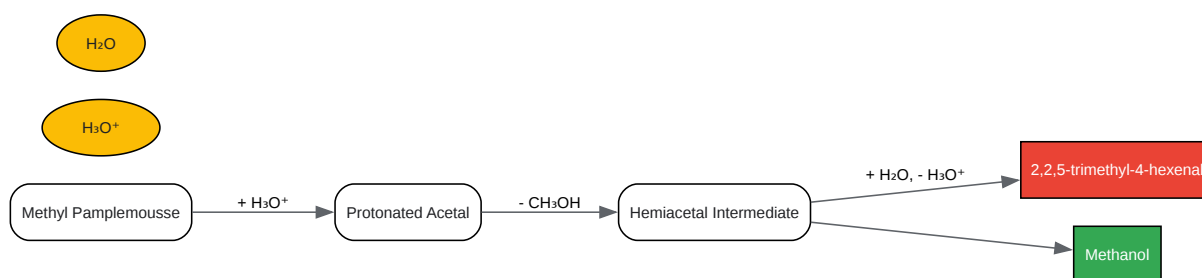
Methyl Pamplémousse is a versatile ingredient in modern perfumery, valued for its ability to:

- Create Realistic Grapefruit Accords: Its fresh, bitter, and slightly sulfurous notes are crucial for building authentic and long-lasting grapefruit scents.^{[1][5]} The natural compound primarily responsible for the characteristic aroma of grapefruit is the potent thiol, grapefruit mercaptan.^[15] While Methyl Pamplémousse does not contain sulfur, its overall profile mimics certain desirable aspects of the natural grapefruit aroma.
- Enhance Citrus Top Notes: It provides a sparkling and effervescent lift to citrus compositions, bringing a modern and sophisticated character.^[13]
- Boost Vetiver Accords: The bitter and green facets of Methyl Pamplémousse complement the earthy and woody notes of vetiver, creating a unique and appealing synergy.^{[8][12]}
- Improve Stability in Functional Products: Due to its acetal structure, Methyl Pamplémousse exhibits excellent stability in alkaline environments, making it a preferred choice for scenting soaps, detergents, and other personal care products where aldehydes would be unstable.^{[2][4][12]}

Stability and Hydrolysis

The stability of Methyl Pamplémousse is a key factor in its widespread use. As an acetal, it is relatively stable under neutral and basic conditions. However, in the presence of acid and water, it can undergo hydrolysis to revert to the parent aldehyde and alcohol.^{[14][16]}

Mechanism of Acid-Catalyzed Hydrolysis



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Caption: Simplified mechanism of acid-catalyzed hydrolysis of Methyl Pamplémousse.

The rate-determining step in the hydrolysis of acetals is the formation of a resonance-stabilized carbocation intermediate.^{[13][17]} The stability of this intermediate, and therefore the rate of hydrolysis, is influenced by the surrounding chemical environment, particularly the pH. This explains the poor stability of Methyl Pamplémousse in acidic formulations such as some cleaners and antiperspirants.^{[4][12]}

Conclusion

Methyl Pamplémousse is a testament to the ingenuity of synthetic fragrance chemistry, providing perfumers and formulators with a stable and versatile ingredient to achieve fresh and vibrant citrus notes. Its unique chemical structure, characterized by the acetal functionality, is directly responsible for its desirable olfactory profile and its enhanced stability in a variety of consumer products. A thorough understanding of its chemical properties, synthesis, and

stability is paramount for its effective and innovative application in the fields of fragrance, cosmetics, and beyond.

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